

An In-depth Technical Guide to Etosalamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Etosalamide

Cat. No.: B1671764

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the physicochemical properties, synthesis, and putative mechanism of action of **Etosalamide**.

Core Molecular Data

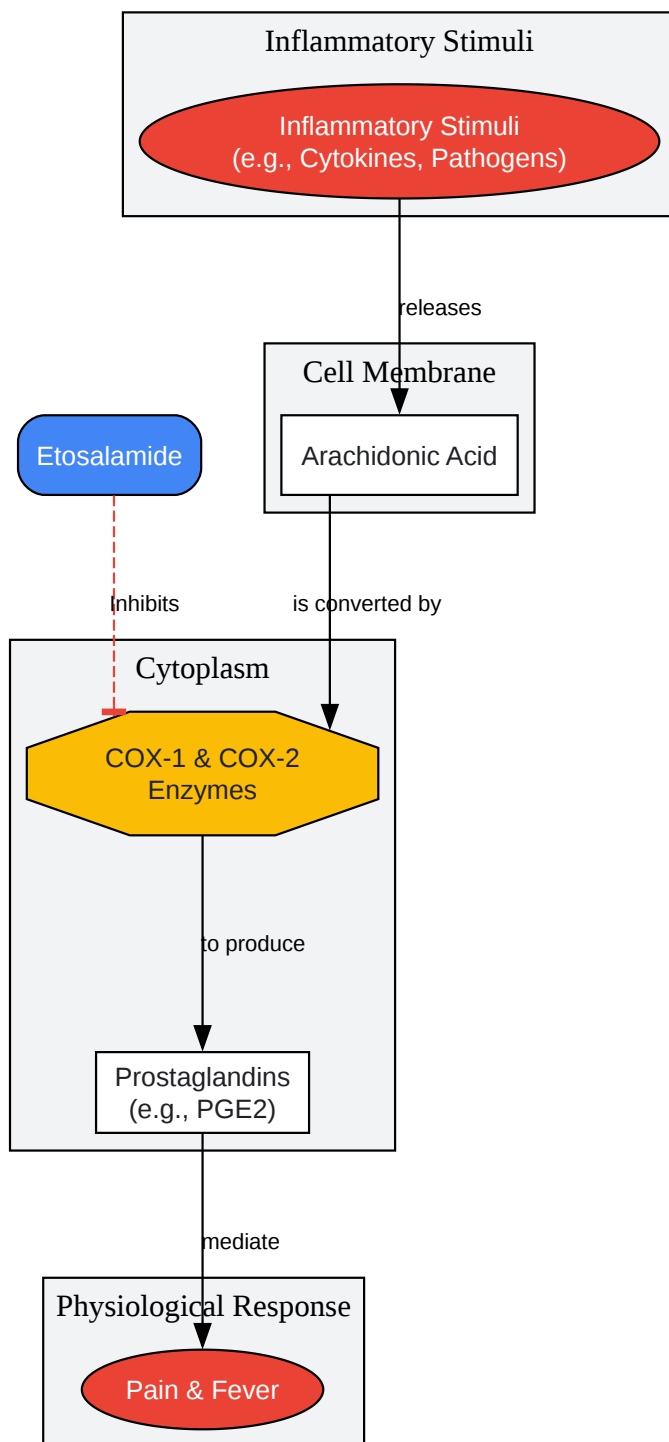
Etosalamide, with the IUPAC name 2-(2-ethoxyethoxy)benzamide, is recognized for its analgesic and antipyretic properties.^[1] Its fundamental molecular and physical characteristics are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO ₃	[1]
Molecular Weight	209.24 g/mol	[1]
CAS Number	15302-15-5	[1]
Melting Point	78 °C	
Boiling Point	358.6±27.0 °C (Predicted)	
Density	1.112±0.06 g/cm ³ (Predicted)	
pKa	15.58±0.50 (Predicted)	
Solubility	DMSO: 300 mg/mL (1433.76 mM)	

Putative Mechanism of Action

As a derivative of salicylamide, **Etosalamide** is classified as a non-steroidal anti-inflammatory drug (NSAID).[1] Its analgesic and antipyretic effects are likely attributed to the inhibition of cyclooxygenase (COX) enzymes. By blocking COX, **Etosalamide** interferes with the synthesis of prostaglandins, which are key mediators of pain and fever. The inhibition of prostaglandin synthesis is the primary mode of action for the analgesic and anti-inflammatory effects of NSAIDs.

The two main isoforms of the COX enzyme, COX-1 and COX-2, are responsible for prostaglandin production. While COX-1 is constitutively expressed and involved in homeostatic functions, COX-2 is induced during inflammation and is the primary target for anti-inflammatory NSAIDs. It is hypothesized that **Etosalamide**, like other NSAIDs, exerts its therapeutic effects through the inhibition of COX-2. This leads to a reduction in the production of prostaglandins, thereby alleviating pain and reducing fever.



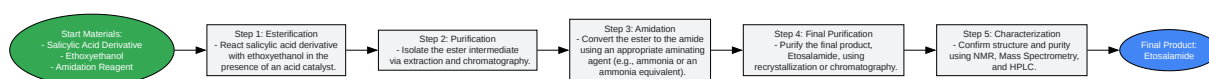
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Figure 1: Putative signaling pathway for **Etosalamide**'s analgesic action.

Experimental Protocols

General Synthesis of Benzamide Derivatives

While a specific, detailed experimental protocol for the synthesis of **Etosalamide** is not readily available in the provided search results, a general workflow for the synthesis of similar benzamide compounds can be proposed. The following is a representative, not a validated, protocol and should be adapted and optimized by qualified researchers.



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References

- 1. Salicylamide: Detailed Review of its Transformative R&D Success [synapse.patsnap.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Etosalamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671764#etosalamide-molecular-weight-and-formula]

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